

Technical Guide: 7-Hydroxy Granisetron-d3 for Research Applications

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Compound of Interest

Compound Name: 7-Hydroxy Granisetron-d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **7-Hydroxy Granisetron-d3**, a critical tool for researchers in analytical chemistry and drug metabolism. This deuterated analog of the primary active metabolite of Granisetron serves as an indispensable internal standard for mass spectrometry-based quantification.

Introduction

7-Hydroxy Granisetron is the principal active metabolite of Granisetron, a potent 5-HT₃ receptor antagonist used to prevent nausea and vomiting associated with chemotherapy and radiotherapy. The use of a stable isotope-labeled internal standard, such as **7-Hydroxy Granisetron-d3**, is essential for accurate and precise quantification of 7-Hydroxy Granisetron in biological matrices. The deuterium labeling introduces a mass shift that allows for clear differentiation between the analyte and the internal standard in mass spectrometric analysis, without significantly altering the chemical and physical properties. This guide details the availability of **7-Hydroxy Granisetron-d3**, its key properties, and typical experimental applications.

Supplier and Availability

7-Hydroxy Granisetron-d3, often supplied as the hydrochloride salt, is available from several specialized chemical suppliers. The product is intended for research use only.

| Supplier | Product Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Notes |
|--------------------------|--|--------------------------|-----------------------------------|--------------------------|--|
| Veeprho | 7-Hydroxy Granisetron-D3 | N/A | $C_{18}H_{21}D_3N_4O_2$ | 331.44 | Deuterium-labeled analog of Granisetron. [1] |
| Santa Cruz Biotechnology | 7-Hydroxy Granisetron-d3 Hydrochloride | 2124272-03-1 | $C_{18}H_{21}D_3N_4O_2 \cdot HCl$ | 367.89 | Biochemical for proteomics research.[2] |
| BOC Sciences | 7-Hydroxy Granisetron-d3 HCl | 2124272-03-1 | Not Specified | Not Specified | Labeled Granisetron metabolite with purity >95%. [3] |
| ChemSrc | 7-Hydroxy Granisetron-d3 Hydrochloride | 2124272-03-1 | $C_{18}H_{22}D_3ClN_4O_2$ | 367.885 | Provides physical and chemical properties.[4] |
| MedChemExpress | 7-Hydroxy Granisetron-d3 | 2124272-02-0 | $C_{18}H_{21}D_3N_4O_2$ | 331.43 | Deuterium labeled 7-Hydroxy Granisetron. [5] |
| BenchChem | 7-Hydroxy Granisetron-d3 | Not Specified | $C_{18}H_{24}N_4O$ | 312.4 | For in-vitro studies only. [6] |
| Daicel Pharma | 7-Hydroxy Granisetron-D3 | 133841-15-3 (Unlabelled) | $C_{18}H_{21}D_3N_4O_2$ | 331.43 | Offers a detailed Certificate of Analysis.[7] |

| | | | | | |
|----------------------------------|--|--------------|---------------|---------------|--|
| Toronto Research Chemicals (TRC) | 7-Hydroxy Granisetron-d3 Hydrochloride | 2124272-03-1 | Not Specified | Not Specified | Available in various quantities.[8] [9] |
| LGC Standards | 7-Hydroxy Granisetron-d3 Hydrochloride | 2124272-03-1 | Not Specified | Not Specified | High-quality reference standards. [10] |

Physicochemical Properties

A summary of the key physicochemical properties of **7-Hydroxy Granisetron-d3** is provided below.

| Property | Value | Source |
|---------------------|---|---------------------|
| Chemical Name | 7-Hydroxy-1-(methyl-d3)-N-[(3-endo)-9-methyl-9-azabicyclo[3.3.1]non-3-yl]-1H-indazole-3-carboxamide hydrochloride | LGC Standards |
| Purity | >95% | BOC Sciences[3] |
| Isotopic Enrichment | ≥99% deuterated forms (d1-d3) (for related Granisetron-d3) | Cayman Chemical[11] |
| Melting Point | >190° C (dec.) | ChemSrc[4] |
| Appearance | Solid | Cayman Chemical[11] |
| Solubility | Soluble in Methanol | Cayman Chemical[11] |

Chemical Structure

The chemical structure of **7-Hydroxy Granisetron-d3** is presented below. The deuterium atoms are typically located on the N-methyl group of the indazole ring.

Caption: Chemical structure of **7-Hydroxy Granisetron-d3**.

Experimental Protocols

7-Hydroxy Granisetron-d3 is primarily used as an internal standard in quantitative bioanalytical methods, most commonly with liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a generalized protocol based on published literature for the quantification of 7-Hydroxy Granisetron in biological samples.

Sample Preparation

Biological samples (e.g., plasma, urine) are prepared to extract the analyte and internal standard while removing interfering substances.

- **Protein Precipitation:** A common method involves adding a water-miscible organic solvent (e.g., acetonitrile, methanol) to the sample to precipitate proteins.
- **Liquid-Liquid Extraction (LLE):** This technique separates compounds based on their relative solubilities in two different immiscible liquids.
- **Solid-Phase Extraction (SPE):** This method uses a solid-phase packing material to selectively adsorb the analyte and internal standard, which are then eluted with a suitable solvent.

LC-MS/MS Analysis

The prepared samples are injected into an LC-MS/MS system for separation and detection.

- **Liquid Chromatography (LC):** A reversed-phase C18 column is typically used to separate 7-Hydroxy Granisetron and its d3-labeled internal standard from other sample components. The mobile phase often consists of a mixture of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- **Tandem Mass Spectrometry (MS/MS):** The eluent from the LC column is introduced into the mass spectrometer, typically using an electrospray ionization (ESI) source in positive ion mode. The instrument is operated in Multiple Reaction Monitoring (MRM) mode to selectively detect the precursor-to-product ion transitions for both the analyte and the internal standard.

| Compound | Precursor Ion (m/z) | Product Ion (m/z) |
|--------------------------|----------------------|----------------------|
| 7-Hydroxy Granisetron | Varies by instrument | Varies by instrument |
| 7-Hydroxy Granisetron-d3 | Varies by instrument | Varies by instrument |

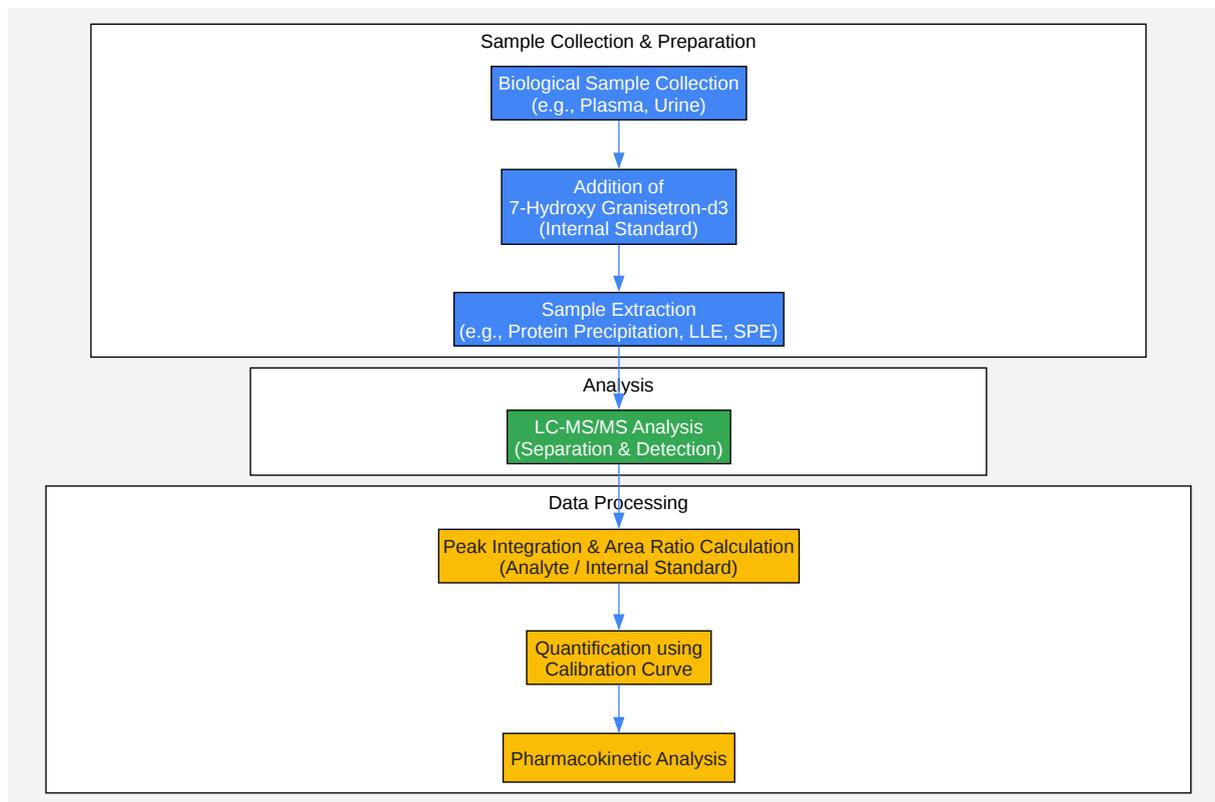
Note: Specific m/z values need to be optimized for the instrument used.

Data Analysis and Quantification

The concentration of 7-Hydroxy Granisetron in the sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing this to a calibration curve prepared with known concentrations of the analyte and a fixed concentration of the internal standard.

Experimental Workflow

The following diagram illustrates a typical workflow for the use of **7-Hydroxy Granisetron-d3** as an internal standard in a pharmacokinetic study.



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Caption: General workflow for bioanalytical quantification.

Conclusion

7-Hydroxy Granisetron-d3 is a vital tool for researchers engaged in the development and analysis of Granisetron. Its use as an internal standard ensures the reliability and accuracy of quantitative data in complex biological matrices. The information provided in this guide serves as a comprehensive resource for sourcing and applying this essential research chemical. For specific applications, it is recommended to consult the detailed product information and Certificate of Analysis provided by the supplier and to refer to relevant scientific literature for validated analytical methods.

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